

A Technical Guide to Propyl Cyclohexanecarboxylate: Identification, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Propyl cyclohexanecarboxylate
CAS No.:	6739-34-0
Cat. No.:	B8786021

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Introduction

Propyl cyclohexanecarboxylate (CAS No. 6739-34-0) is a carboxylate ester characterized by a propyl group attached to a cyclohexanecarboxylic acid backbone.^{[1][2]} While not a widely known end-product, it serves as a crucial chemical intermediate and building block in various sectors of the chemical industry.^{[1][3]} Its utility is primarily found in the synthesis of more complex molecules for pharmaceuticals and agrochemicals.^[1] This guide provides a comprehensive technical overview of its nomenclature, physicochemical properties, synthesis methodologies, and key applications, designed to support professionals in research and development.

Part 1: Chemical Identity and Nomenclature

Accurate identification is the cornerstone of chemical research. **Propyl cyclohexanecarboxylate** is cataloged under several identifiers and synonyms across various chemical databases.

Core Structural and Registration Data

The fundamental identity of **propyl cyclohexanecarboxylate** is defined by its structure and registration numbers, which ensure unambiguous reference in research and regulatory contexts.

Caption: Chemical structure and key identifiers for **propyl cyclohexanecarboxylate**.

Synonyms

In literature and commercial listings, this compound is referenced by several alternative names. Awareness of these synonyms is critical for comprehensive literature searches and material procurement.

- Cyclohexanecarboxylic acid, propyl ester[2][3][4][5]
- Cyclohexanecarboxylic acid propyl ester[4]
- cyclohexanecarboxylic acid n-propyl ester[2][4]
- AI3-19657[2][4][5]
- EINECS 229-798-0[2][4][5]
- DTXSID80217750[2][4]

Trade Names

Propyl cyclohexanecarboxylate is typically classified as a chemical intermediate or building block. Consequently, it is not commonly marketed under specific trade names. Instead, it is sold by chemical suppliers under its IUPAC name or one of its common synonyms. Notable suppliers include Vulcanchem and BOC Sciences.[1][3]

Part 2: Physicochemical and Spectroscopic Properties

Understanding the physical and spectroscopic characteristics of a compound is essential for designing experiments, developing purification strategies, and confirming its identity.

Physicochemical Data

The following table summarizes key physicochemical properties, which are critical for predicting its behavior in various chemical processes.

Property	Value	Unit	Source(s)
Molecular Weight	170.25	g/mol	[1][2][4]
Boiling Point	214.9	°C	[4]
Flash Point	78	°C	[4]
Density	0.961	g/cm ³	[4]
Vapor Pressure	0.152	mmHg at 25°C	[4]
Refractive Index	1.4486	(estimate)	[4]
LogP (Octanol/Water)	2.52 - 3.1	[1][4]	
Hydrogen Bond Acceptor Count	2	[4]	
Rotatable Bond Count	4	[4]	

Predicted Spectroscopic Profile

While experimental spectral data is not widely published, the expected spectroscopic features can be reliably predicted based on analogous ester structures.[1] This predictive analysis is invaluable for quality control and reaction monitoring.

- **Infrared (IR) Spectroscopy:** A strong, characteristic C=O stretching vibration is expected near 1740 cm⁻¹. Additionally, C-O ester vibrations should be prominent in the 1250–1050 cm⁻¹ region.[1]
- **¹H Nuclear Magnetic Resonance (NMR) Spectroscopy:** The cyclohexane ring protons would likely appear as a complex multiplet between δ 1.0–2.0 ppm. The signals for the propyl chain would be found further upfield, with the methyl (CH₃) and methylene (CH₂) groups resonating between δ 0.8–1.5 ppm.[1]

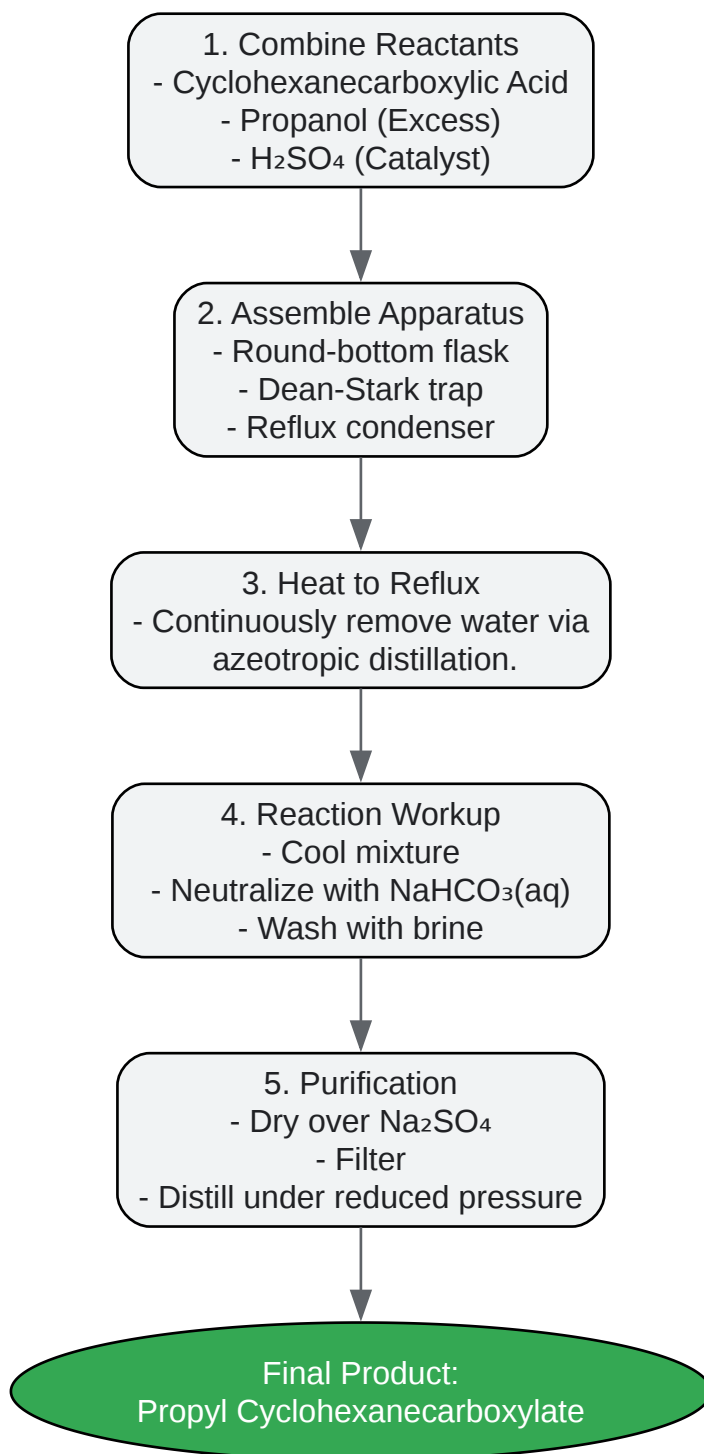
Part 3: Synthesis Methodologies

The synthesis of **propyl cyclohexanecarboxylate** is primarily achieved through well-established esterification techniques, though modern catalytic methods are also emerging.

Protocol: Acid-Catalyzed Esterification (Fischer Esterification)

This is the most conventional and cost-effective method for producing **propyl cyclohexanecarboxylate**. The reaction involves the acid-catalyzed condensation of cyclohexanecarboxylic acid with propanol.

Causality: The acid catalyst (e.g., H_2SO_4) protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the hydroxyl group of propanol. The reaction is an equilibrium process; therefore, water is continuously removed to drive the reaction toward the product side, in accordance with Le Châtelier's principle. This method typically achieves moderate yields of 60-75%.^[1]



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Caption: Workflow for the synthesis of **propyl cyclohexanecarboxylate** via Fischer Esterification.

Step-by-Step Methodology:

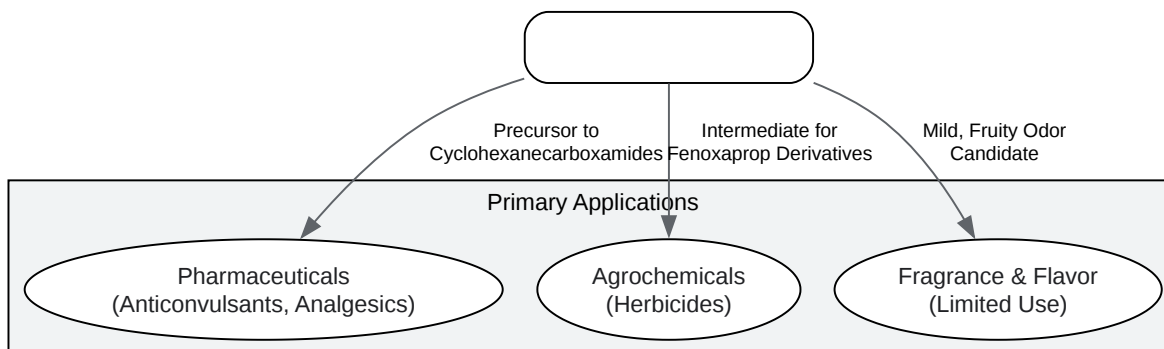
- **Reagents & Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine cyclohexanecarboxylic acid (1.0 eq), n-propanol (3.0 eq, serving as both reactant and solvent), and a catalytic amount of concentrated sulfuric acid (approx. 1-2% mol).
- **Reaction:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with propanol. Continue refluxing until no more water is collected, indicating the reaction has reached completion.
- **Workup:** Allow the reaction mixture to cool to room temperature. Carefully neutralize the excess acid by washing with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) until effervescence ceases. Perform subsequent washes with water and then brine to remove water-soluble impurities.
- **Purification:** Separate the organic layer and dry it over an anhydrous drying agent such as magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4). Filter off the drying agent. The crude product can be purified by fractional distillation under reduced pressure to yield pure **propyl cyclohexanecarboxylate**.

Advanced Method: Palladium-Catalyzed Approaches

Modern synthetic chemistry has explored palladium-catalyzed reactions for C-H bond functionalization. Recent studies have demonstrated the use of Pd(II) catalysts for the β,γ -dehydrogenation of cyclohexanecarboxylic acid derivatives, enabling selective functionalization.^[1] While not a standard preparative method for this specific ester, these advanced techniques represent the cutting edge of synthetic chemistry and could be adapted for novel synthetic routes.^[1]

Part 4: Industrial and Research Applications

Propyl cyclohexanecarboxylate is valued not as an end-product but as a versatile intermediate for constructing more complex, high-value molecules.



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Caption: Key application pathways for **propyl cyclohexanecarboxylate**.

Pharmaceutical Intermediate

The ester serves as a key precursor in the synthesis of cyclohexanecarboxamide derivatives. [1] These derivatives have been investigated for their potential biological activities, including anticonvulsant and analgesic properties, making them targets in drug discovery programs. [1]

Agrochemical Synthesis

In the agrochemical sector, this compound is used in the synthesis of herbicides. Specifically, functionalization of the molecule can lead to compounds that target and inhibit the acetyl-CoA carboxylase (ACCase) enzyme in grasses. [1] Patent literature points to its role in the synthesis of fenoxaprop-class herbicides. [1]

Fragrance and Flavor Industry

Propyl cyclohexanecarboxylate possesses a mild, fruity odor, which suggests potential as a synthetic flavorant or fragrance component. [1] However, its application in this industry appears limited, with some sources explicitly stating it is not currently used for fragrance or flavor purposes. [3]

Part 5: Safety and Handling

As with any chemical reagent, proper handling of **propyl cyclohexanecarboxylate** is essential. While a specific, comprehensive safety data sheet (SDS) is not available in the aggregated search results, general precautions for handling carboxylate esters should be followed. Based on the parent compound, cyclohexanecarboxylic acid, hazards may include skin and eye irritation.[6][7]

- Personal Protective Equipment (PPE): Always wear safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

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- To cite this document: BenchChem. [A Technical Guide to Propyl Cyclohexanecarboxylate: Identification, Properties, and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8786021/docs#a-technical-guide-to-propyl-cyclohexanecarboxylate-identification-properties-and-synthesis>]

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